

# An In-depth Technical Guide to 1,4-Diisocyanatocyclohexane: Molecular Structure and Weight

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## Compound of Interest

Compound Name: 1,4-Diisocyanatocyclohexane

Cat. No.: B1206502

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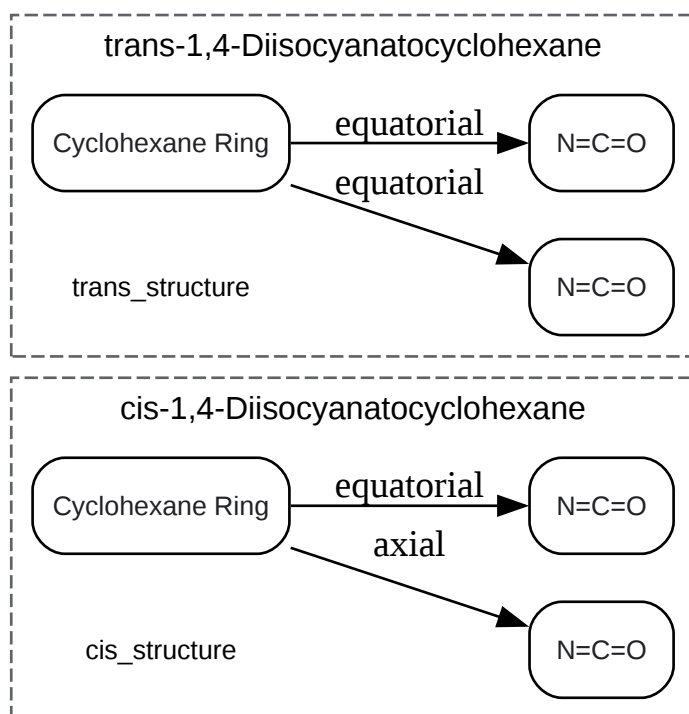
This technical guide provides a comprehensive overview of the molecular structure and properties of **1,4-diisocyanatocyclohexane**, a key compound in the synthesis of advanced polyurethanes. The information is tailored for researchers, scientists, and professionals in drug development and material science, with a focus on its chemical and physical characteristics.

## Molecular Structure and Isomerism

**1,4-Diisocyanatocyclohexane** (CHDI) is an alicyclic diisocyanate. Its structure consists of a cyclohexane ring substituted with two isocyanate ( $-N=C=O$ ) functional groups at positions 1 and 4. The spatial arrangement of these isocyanate groups relative to the plane of the cyclohexane ring gives rise to two geometric isomers: cis and trans.

The industrial product is often a mixture of both cis and trans isomers.<sup>[1][2][3]</sup> However, the trans isomer is also available as a purified product and is typically a white, waxy solid at room temperature.<sup>[4]</sup> The compact and symmetrical structure of CHDI, particularly the trans isomer, leads to the formation of tightly packed hard segments in polyurethane polymers.<sup>[4]</sup>

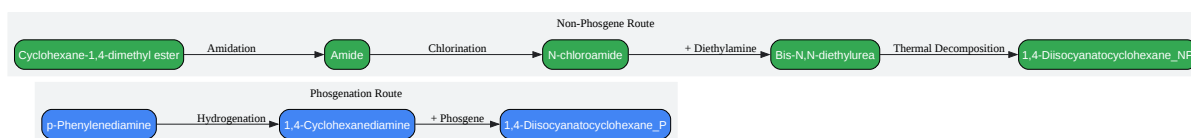
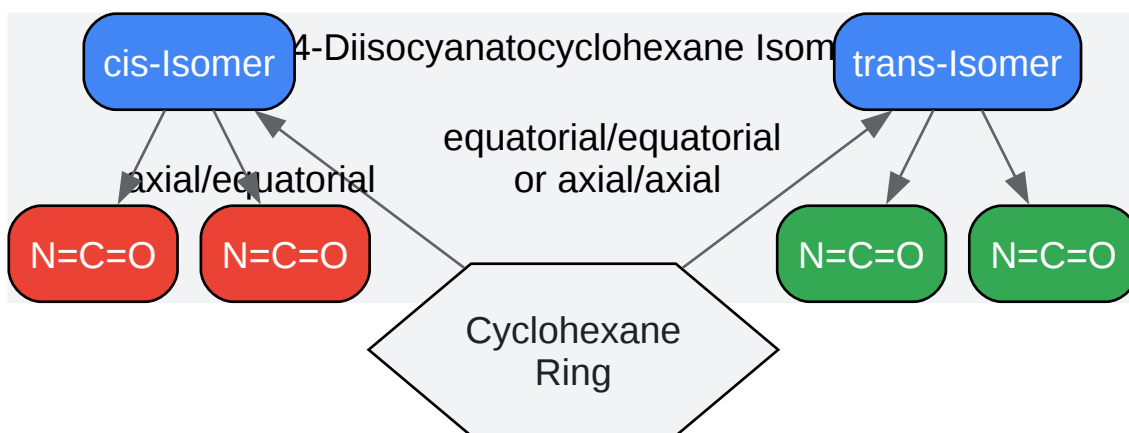
Below is a diagram illustrating the chemical structures of the cis and trans isomers of **1,4-diisocyanatocyclohexane**.



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Caption: Molecular structures of cis and trans isomers.

Editor's Note: The DOT script above is a conceptual representation. For a precise chemical drawing, specialized chemical structure drawing tools are recommended. The script below provides a more abstract, logical representation as requested.



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## References

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